

Application Notes and Protocol for Dyeing Synthetic Fabrics with Disperse Yellow 86

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Compound of Interest

Compound Name: Disperse Yellow 86

Cat. No.: B076884

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Introduction

Disperse Yellow 86, identified by C.I. 10353 and CAS number 12223-97-1, is a nitrodiphenylamine-based disperse dye. It appears as a red-light yellow or yellow-orange powder and is primarily utilized in the printing of synthetic fabrics such as polyester, acetate, and polyamide. While its main application is in printing, it can also be used for dyeing, particularly for achieving bright yellow shades on these hydrophobic fibers. This document provides a detailed protocol for the application of **Disperse Yellow 86** in dyeing synthetic fabrics, with a focus on polyester.

Disperse dyes are non-ionic and have low water solubility, necessitating specific dyeing conditions to ensure proper dispersion and penetration into the crystalline structure of synthetic fibers. The following protocols outline three common methods for applying **Disperse Yellow 86**: High-Temperature Exhaust Dyeing, Thermosol Dyeing, and Carrier Dyeing.

Chemical and Physical Properties

A summary of the key properties of **Disperse Yellow 86** is presented in the table below. Understanding these characteristics is crucial for optimizing the dyeing process and achieving desired results.

Property	Value	Reference
C.I. Name	Disperse Yellow 86	
C.I. Number	10353	
CAS Number	12223-97-1	
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₅ S	
Molecular Weight	365.41 g/mol	
Chemical Class	Nitrodiphenylamine	
Appearance	Red-light yellow, yellow-orange powder	
Solubility	Insoluble in water; may dissolve in organic solvents like Dimethylformamide (DMF)	

Fastness Properties

The fastness of a dye refers to its resistance to fading or running under various conditions. The table below summarizes the reported fastness properties of **Disperse Yellow 86**. The grading is typically on a scale of 1 to 5, with 5 representing the best fastness. For light fastness, a scale of 1 to 8 is often used.

Fastness Property	AATCC Standard	ISO Standard
Light Fastness	6-7	7
Washing Fastness (Fading)	5	5
Washing Fastness (Staining)	5	5
Perspiration Fastness (Fading)	5	5
Perspiration Fastness (Staining)	-	5
Ironing Fastness	-	3

(Source: World Dye Variety)

Experimental Protocols

Prior to any dyeing process, it is essential to prepare the fabric by scouring it to remove any impurities, oils, or sizing agents. This can be done by treating the fabric with a solution of a non-ionic detergent (e.g., 5 g/L) and sodium carbonate (e.g., 2 g/L) at 60°C for 30 minutes, followed by thorough rinsing with water.

High-Temperature Exhaust Dyeing Protocol

This is the most common method for dyeing polyester with disperse dyes, offering good dye penetration and fastness.

Equipment:

- High-temperature, high-pressure (HTHP) dyeing machine (e.g., jet, beam, or package dyeing machine)
- Beakers and graduated cylinders
- Stirring apparatus
- pH meter

Materials:

- **Disperse Yellow 86**
- Dispersing agent (e.g., lignosulfonate-based)
- Leveling agent
- Acetic acid (to adjust pH)
- Sodium hydrosulfite
- Sodium hydroxide

- Scoured synthetic fabric (e.g., 100% polyester)

Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 10:1 (10 parts water to 1 part fabric by weight).
 - Add a dispersing agent (e.g., 1-2 g/L) and a leveling agent (e.g., 0.5-1 g/L) to the water.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[1\]](#)[\[2\]](#)
 - Prepare a stock solution of **Disperse Yellow 86** by pasting the required amount of dye (e.g., 1-3% on weight of fabric, o.w.f.) with a small amount of the dispersing agent and cold water, then adding hot water to create a fine dispersion.[\[1\]](#)
- Dyeing Process:
 - Introduce the scoured fabric into the dye bath at approximately 60°C.[\[1\]](#)
 - Circulate for 10-15 minutes to ensure even wetting.
 - Add the dispersed dye solution to the dye bath.
 - Raise the temperature to 130°C at a rate of 1-2°C per minute.[\[1\]](#)
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[\[1\]](#)
 - Cool the dye bath down to 70-80°C at a rate of 2-3°C per minute.[\[3\]](#)
- After-treatment (Reduction Clearing):
 - Drain the dye bath.
 - Rinse the fabric with hot water.
 - Prepare a new bath with:

- Sodium hydrosulfite (1-2 g/L)[3]
- Sodium hydroxide (1-2 g/L)[3]
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed dye from the surface, which improves wash and rubbing fastness.[3]
- Rinse the fabric thoroughly with hot and then cold water.
- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Dry the fabric.

Thermosol Dyeing Protocol

This is a continuous method suitable for large-scale production, particularly for polyester-cotton blends.[4][5]

Equipment:

- Padding mangle
- Infrared or hot flue dryer
- Thermosol unit (baking chamber)
- Washing and rinsing range

Materials:

- **Disperse Yellow 86**
- Anti-migrating agent (e.g., sodium alginate)
- Dispersing agent
- Acetic acid

Procedure:

- Padding:
 - Prepare a padding liquor containing the dispersed **Disperse Yellow 86**, an anti-migrating agent (e.g., 10-20 g/L), and a wetting agent.
 - Adjust the pH to 4.5-5.5 with acetic acid.
 - Pass the fabric through the padding mangle to achieve a wet pick-up of 60-70%.
- Drying:
 - Dry the padded fabric immediately in an infrared or hot flue dryer at 100-120°C.[6] This step must be carefully controlled to prevent dye migration.
- Thermofixation:
 - Pass the dried fabric through a thermosol unit at a high temperature, typically 190-220°C, for 60-90 seconds.[4][6] During this step, the dye sublimes and diffuses into the polyester fibers.
- After-treatment:
 - The fabric is then subjected to a reduction clearing process as described in the High-Temperature Exhaust Dyeing protocol to remove unfixed dye.
 - Finally, the fabric is washed, rinsed, and dried.

Carrier Dyeing Protocol

This method allows for dyeing at atmospheric pressure and temperatures around 100°C by using a "carrier" chemical to swell the fibers. This method is less common now due to environmental concerns associated with carriers.[7][8]

Equipment:

- Open-width dyeing machine (e.g., jig or winch)
- Standard laboratory glassware

Materials:

- **Disperse Yellow 86**
- Carrier (e.g., o-phenylphenol, methylnaphthalene-based)
- Dispersing agent
- Leveling agent
- Acetic acid

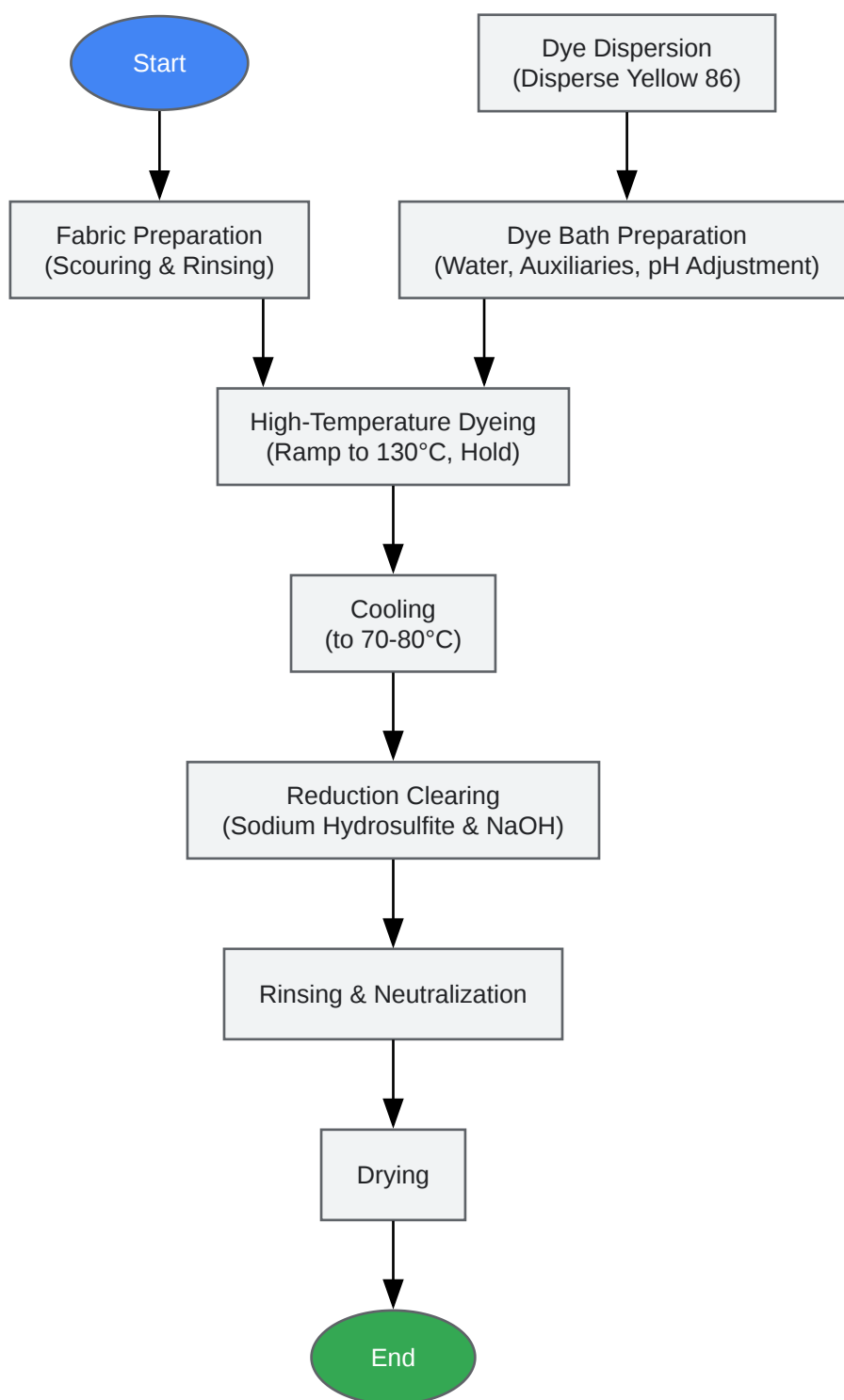
Procedure:

- Dye Bath Preparation:
 - Set the dye bath at 60°C with water, a dispersing agent, and a leveling agent.
 - Add the emulsified carrier (e.g., 2-5 g/L).
 - Adjust the pH to 4.5-5.5 with acetic acid.[\[8\]](#)
 - Add the pre-dispersed **Disperse Yellow 86**.
- Dyeing Process:
 - Introduce the scoured fabric and run for 10-15 minutes.
 - Raise the temperature to the boil (95-100°C) over 30-45 minutes.
 - Continue dyeing at the boil for 60-90 minutes.[\[8\]](#)
- After-treatment:
 - Cool the dye bath to 70°C and rinse the fabric.
 - Perform a reduction clearing as described in the High-Temperature Exhaust Dyeing protocol. It is crucial to remove all residual carrier, as it can negatively impact the light fastness of the dyeing.[\[7\]](#)

- Rinse thoroughly and dry.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for dyeing synthetic fabrics with **Disperse Yellow 86** using the high-temperature exhaust method.



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Caption: High-Temperature Exhaust Dyeing Workflow for **Disperse Yellow 86**.

Safety Precautions

- Work in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of the dye powder. Use a dust mask if necessary.
- Consult the Safety Data Sheet (SDS) for **Disperse Yellow 86** for detailed safety information.
- Handle all chemicals with care, particularly acids, bases, and carriers, which may be corrosive or have other health hazards.
- Dispose of all chemical waste in accordance with local, state, and federal regulations.

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